3-(4-fluorophenyl)cyclobutanone structure elucidation

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Compound of Interest

Compound Name:	*3-(4-fluorophenyl)cyclobutanone*
CAS No.:	*143589-42-8*
Cat. No.:	*B1339052*

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An In-depth Technical Guide to the Structure Elucidation of **3-(4-fluorophenyl)cyclobutanone**

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Abstract

This technical guide provides a comprehensive, multi-technique approach to the definitive structure elucidation of **3-(4-fluorophenyl)cyclobutanone**, a key building block in contemporary drug discovery and organic synthesis.[1] Designed for researchers, analytical chemists, and process development scientists, this document moves beyond simple data reporting to explain the causal logic behind the analytical strategy. We will detail the integrated use of Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) Spectroscopy. Each section includes not only the interpretation of spectral data but also field-proven experimental protocols and the rationale for their selection, ensuring a self-validating and reproducible workflow.

Introduction: The Significance of a Substituted Cyclobutanone

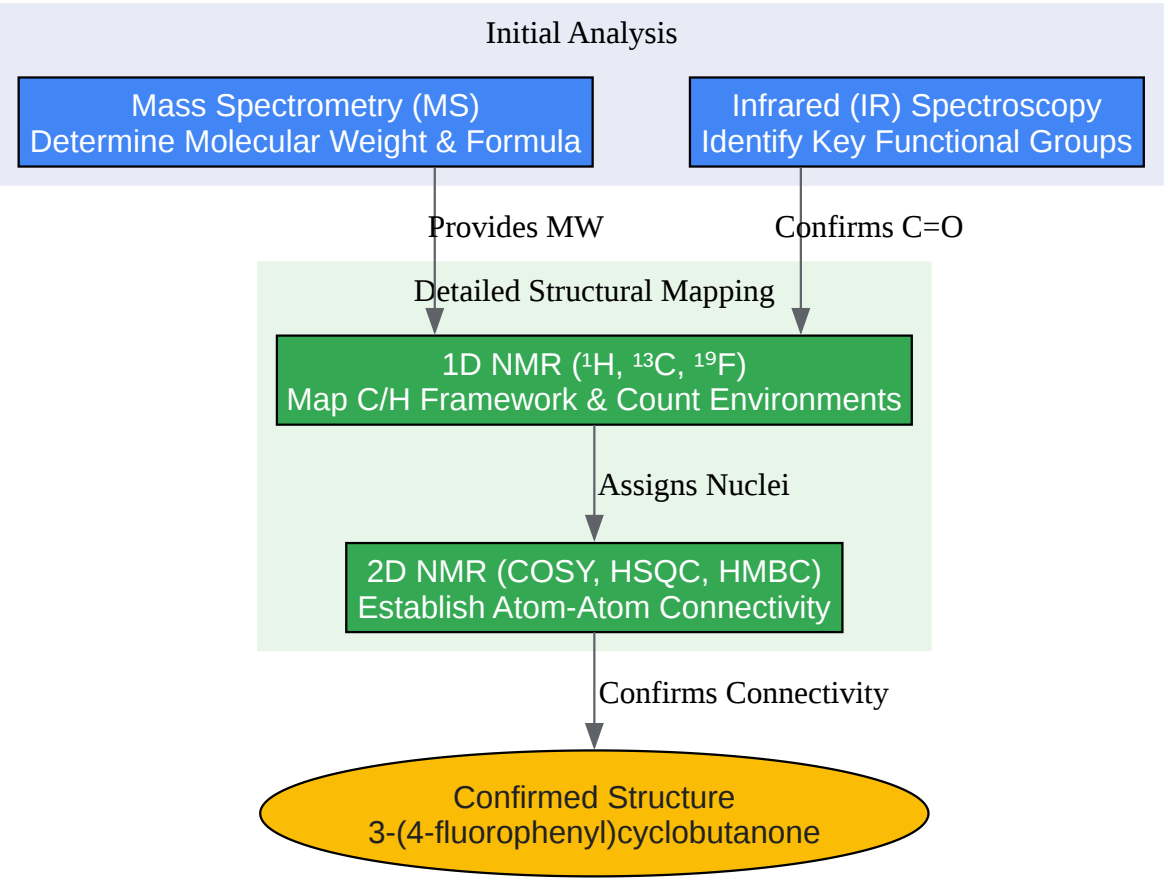
The cyclobutane motif is a prevalent scaffold in medicinal chemistry, prized for its ability to act as a rigid, three-dimensional bioisostere for other functional groups.[2] Its inherent ring strain, while a challenge in synthesis, can be exploited for unique chemical transformations.[2][3] The subject of this guide, **3-(4-fluorophenyl)cyclobutanone** (Molecular Formula: $C_{10}H_9FO$, Molecular Weight: 164.18 g/mol), combines this valuable core with a fluorophenyl group—a common substituent used to modulate metabolic stability and binding affinity in drug candidates.[4]

Definitive structural confirmation is paramount before this molecule can be advanced in any development pipeline. An incorrect assignment of stereochemistry or substitution pattern can lead to the costly failure of a research program. This guide, therefore, presents an authoritative workflow for its complete characterization.

The Elucidation Pathway: An Integrated Spectroscopic Approach

The structure of an unknown compound is a puzzle. No single technique provides the complete picture. The most robust approach involves integrating data from multiple orthogonal techniques. Our strategy begins with determining the molecular formula and identifying key functional groups, then proceeds to map the precise atomic connectivity.

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Figure 1: The integrated workflow for structure elucidation, combining orthogonal analytical techniques.

Mass Spectrometry (MS): Defining the Molecular Boundaries

Expertise & Causality: The first step in analyzing any new compound is to confirm its molecular weight and deduce its elemental composition. High-Resolution Mass Spectrometry (HRMS) is the gold standard for this purpose, providing mass accuracy sufficient to distinguish between isobaric formulas.

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A sample of **3-(4-fluorophenyl)cyclobutanone** analyzed via HRMS with electrospray ionization (ESI) is expected to yield a protonated molecular ion $[M+H]^+$. This data is critical for validating the successful synthesis of the target molecule.

Expected Fragmentation Pattern: Electron Ionization (EI) mass spectrometry provides valuable structural information through fragmentation. The fragmentation of cyclic ketones is influenced by the stability of the resulting radical cations. The primary fragmentation pathways for **3-(4-fluorophenyl)cyclobutanone** are predicted to be:

- α-Cleavage: The bond adjacent to the carbonyl group cleaves, which is a characteristic fragmentation for ketones.[5]
- Cycloreversion: A retro-[2+2] cycloaddition reaction, characteristic of cyclobutane rings, leading to the expulsion of a neutral molecule like ethene.
- Loss of CO: The carbonyl group can be lost as a neutral carbon monoxide molecule.

Data Summary: Predicted MS Fragments

m/z Value (Nominal)	Proposed Fragment	Rationale
164	**$[C_{10}H_9FO]^+$**	**Molecular Ion (M^+)**
136	$[M - CO]^+$	Loss of neutral carbon monoxide
123	$[M - C_2H_2O]^+$	α-cleavage and rearrangement
109	$[C_6H_4F\text{-}CH]^+$	Cleavage of the cyclobutanone ring

| 96 | $[C_6H_5F]^+$ | Loss of the cyclobutanone moiety |

Infrared (IR) Spectroscopy: Functional Group Identification

Expertise & Causality: IR spectroscopy is a rapid and powerful technique for identifying the functional groups present in a molecule. For **3-(4-fluorophenyl)cyclobutanone**, the most

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diagnostic absorption will be the carbonyl (C=O) stretch of the ketone.

The frequency of the C=O stretch is highly sensitive to its environment. In acyclic ketones, this band typically appears around 1715 cm^{-1}.[6] However, incorporating the carbonyl into a strained four-membered ring increases the bond angle and s-character of the C-C bonds adjacent to the carbonyl, resulting in a significant shift to a higher wavenumber.[7] This makes IR spectroscopy particularly effective for confirming the presence of the cyclobutanone core.

Data Summary: Key IR Absorptions

Wavenumber (cm^{-1})	Vibration Type	Significance
~1785	**C=O Stretch (Ketone)**	**Strong, sharp absorption. The high frequency is characteristic of a cyclobutanone, confirming the strained ring system. [7]**
3100-3000	C-H Stretch (Aromatic)	Medium to weak absorptions confirming the phenyl group.
2950-2850	C-H Stretch (Aliphatic)	Medium to weak absorptions from the cyclobutane CH_2 groups.
~1600, ~1500	C=C Stretch (Aromatic)	Characteristic absorptions for the aromatic ring.

| ~1225 | C-F Stretch (Aryl-F) | Strong absorption confirming the presence of the fluorine substituent. |

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Definitive Map

Expertise & Causality: NMR spectroscopy provides the most detailed information, allowing for the complete assignment of the carbon and hydrogen framework. For a molecule like **3-(4-**

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fluorophenyl)cyclobutanone, a suite of 1D (^{1}H, ^{13}C, ^{19}F) and 2D (COSY, HSQC, HMBC) experiments is necessary for unambiguous assignment.

^{1}H NMR Spectroscopy

The proton NMR spectrum reveals the number of distinct proton environments and their connectivity through spin-spin coupling.

- Aromatic Region (δ 7.0-7.4 ppm): The 4-fluorophenyl group will present as a classic AA'BB' system due to the symmetry of the para-substitution. This often appears as two pseudo-doublets or triplets, each integrating to 2H. The protons ortho to the fluorine will be coupled to the fluorine, further splitting their signals.
- Aliphatic Region (δ 3.0-4.0 ppm): This region contains the signals for the five protons on the cyclobutane ring.
  - H3 (Methine): The single proton at the C3 position, attached to the phenyl ring, will be the most downfield of the aliphatic protons due to the deshielding effect of the aromatic ring. It is expected to be a multiplet (a quintet if all couplings are similar) from coupling to the four adjacent methylene protons.
  - H2/H4 (Methylene): The four protons on the carbons adjacent to the carbonyl (C2 and C4) are chemically equivalent by symmetry but are diastereotopic. They will appear as complex multiplets, shifted downfield by the electron-withdrawing effect of the carbonyl group.

Data Summary: Predicted ^{1}H NMR Data (500 MHz, $CDCl_3$)

Label	Assigned Protons	Predicted δ (ppm)	Multiplicity	Integration
a	**H-2', H-6' (Aromatic)**	**~7.25**	**t (or dd)**	**2H**
b	H-3', H-5' (Aromatic)	~7.05	t (or dd)	2H
c	H-3 (Methine)	~3.80	m (quintet-like)	1H

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| d | H-2, H-4 (Methylene) | ~3.20 - 3.40 | m | 4H |

^{13}C NMR Spectroscopy

The proton-decoupled ^{13}C NMR spectrum shows a single peak for each unique carbon environment.

- Carbonyl Carbon (δ > 200 ppm): The ketone carbonyl carbon is highly deshielded and will appear as a singlet far downfield, typically around δ 208-210 ppm for cyclobutanones.[8]
- Aromatic Carbons (δ 115-165 ppm): Six signals are expected, but due to symmetry, only four will be observed. The carbon directly attached to the fluorine (C4') will show a large ^{1}JCF coupling and a significant downfield shift (~162 ppm). The other carbons will show smaller ^{2}JCF, ^{3}JCF, and ^{4}JCF couplings.
- Aliphatic Carbons (δ 20-60 ppm): The methine carbon (C3) attached to the phenyl ring will be around δ 35-40 ppm. The two equivalent methylene carbons (C2 and C4) adjacent to the carbonyl will be further downfield, around δ 45-50 ppm.

Data Summary: Predicted ^{13}C NMR Data (125 MHz, $CDCl_3$)

Label	Assigned Carbons	Predicted δ (ppm)
1	**C=O**	**~209.0**
2	C-4' (C-F)	~162.0 (d, ^{1}JCF ≈ 245 Hz)
3	C-1'	~138.0 (d, ^{4}JCF ≈ 3 Hz)
4	C-2', C-6'	~128.5 (d, ^{3}JCF ≈ 8 Hz)
5	C-3', C-5'	~115.5 (d, ^{2}JCF ≈ 21 Hz)
6	C-2, C-4	~48.0

| 7 | C-3 | ~37.0 |

2D NMR for Connectivity Confirmation

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While 1D NMR provides the fundamental data, 2D NMR experiments are required to piece the puzzle together definitively.

- COSY (Correlation Spectroscopy): Establishes proton-proton (^1H-^1H) coupling networks. A COSY spectrum will show correlations between the aromatic protons (a and b) and, crucially, between the methine proton (c) and the methylene protons (d).
- HSQC (Heteronuclear Single Quantum Coherence): Correlates each proton with the carbon it is directly attached to. This allows for the unambiguous assignment of each carbon that bears a proton.
- HMBC (Heteronuclear Multiple Bond Correlation): Shows correlations between protons and carbons over two or three bonds. This is the key experiment for establishing the overall molecular framework. For example, a correlation from the methylene protons (d, H2/H4) to the carbonyl carbon (1, C=O) would confirm their position alpha to the ketone. A correlation from the methine proton (c, H3) to the aromatic C1' carbon would confirm the attachment of the phenyl ring to the cyclobutane core.

Figure 2: Key 2D NMR correlations used to confirm the connectivity of the molecule.

Standard Operating Protocols

Trustworthy data is built on rigorous and well-documented protocols. The following are standard procedures for acquiring the data discussed.

Protocol 1: NMR Sample Preparation and Acquisition

- Preparation: Accurately weigh 5-10 mg of **3-(4-fluorophenyl)cyclobutanone** and dissolve it in ~0.6 mL of deuterated chloroform ($CDCl_3$) containing 0.03% v/v tetramethylsilane (TMS).
- Transfer: Transfer the solution to a 5 mm NMR tube.
- Instrumentation: Place the sample in a 500 MHz (or higher) NMR spectrometer equipped with a broadband probe.
- Tuning & Shimming: Tune and match the probe for ^1H, ^{13}C, and ^{19}F frequencies. Perform automated or manual shimming to optimize magnetic field homogeneity.

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- ^{1}H Acquisition: Acquire a standard 1D proton spectrum using a 30° or 45° pulse angle, a spectral width of ~16 ppm, an acquisition time of ~3 seconds, and a relaxation delay of 2 seconds.
- ^{13}C Acquisition: Acquire a proton-decoupled ^{13}C spectrum using a standard pulse program (e.g., zgpg30). Use a spectral width of ~240 ppm and a sufficient number of scans (e.g., 1024) to achieve adequate signal-to-noise.
- 2D Acquisition: Acquire standard COSY, HSQC, and HMBC spectra using gradient-selected pulse programs from the spectrometer's library. Optimize parameters according to the manufacturer's recommendations.

Protocol 2: High-Resolution Mass Spectrometry (HRMS)

- Sample Preparation: Prepare a dilute solution of the sample (~100 µg/mL) in a suitable solvent system such as 50:50 acetonitrile:water with 0.1% formic acid.
- Instrumentation: Use a Time-of-Flight (TOF) or Orbitrap mass spectrometer coupled to an ESI source.
- Calibration: Calibrate the instrument immediately before analysis using a known calibration standard to ensure high mass accuracy (< 5 ppm).
- Infusion: Infuse the sample solution directly into the source at a low flow rate (e.g., 5-10 µL/min).
- Data Acquisition: Acquire data in positive ion mode over a mass range of m/z 50-500.
- Data Analysis: Determine the accurate mass of the $[M+H]^+$ ion and use the instrument software to calculate the most probable elemental composition.

Protocol 3: Attenuated Total Reflectance (ATR) IR Spectroscopy

- Background Scan: Ensure the ATR crystal (typically diamond or germanium) is clean. Record a background spectrum of the empty crystal.

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- Sample Application: Place a small drop of liquid **3-(4-fluorophenyl)cyclobutanone** (or the solid powder) directly onto the ATR crystal.
- Acquisition: Apply pressure with the anvil and collect the sample spectrum. Typically, 16-32 scans are co-added at a resolution of 4 cm^{-1}.
- Cleaning: Thoroughly clean the crystal with a suitable solvent (e.g., isopropanol) after analysis.

Conclusion

The structural elucidation of **3-(4-fluorophenyl)cyclobutanone** is a clear demonstration of the power of a modern, multi-technique analytical workflow. By logically integrating data from MS, IR, and a suite of NMR experiments, we can move from a proposed structure to a fully validated and confirmed molecular entity. HRMS provides the foundational confirmation of the elemental formula. IR spectroscopy offers a rapid and definitive check for the key cyclobutanone functional group, with its characteristic high-frequency C=O stretch. Finally, 1D and 2D NMR spectroscopy provides the unambiguous, atom-by-atom map of the molecule, confirming the substitution pattern and the complete connectivity of the carbon-hydrogen framework. This rigorous, self-validating approach ensures the highest level of scientific integrity for researchers and drug development professionals relying on this critical chemical building block.

References

- M. A. S. Blackburn, C. C. Wagen, M. R. Bodrogean, P. M. Tadross, A. J. Bendelsmith, D. A. Kutateladze, E. N. Jacobsen, "Catalytic, Enantioselective Synthesis of Cyclobutanones Bearing α-Quaternary Stereocenters," Journal of the American Chemical Society, 2023, 145, 15036-15042. [Link]
- J. C. Namyslo, D. E. Kaufmann, "The Application of Cyclobutane Derivatives in Organic Synthesis," Chemical Reviews, 2003, 103, 1485-1537. [Link]
- P. E. Eaton, "The Cubane Cage," Angewandte Chemie International Edition in English, 1992, 31, 1421-1436. (Provides context on strained ring systems). [Link]

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- National Institute of Standards and Technology, "Cyclobutanone" in NIST Chemistry WebBook, NIST Standard Reference Database Number 69, Eds. P.J. Linstrom and W.G. Mallard, National Institute of Standards and Technology, Gaithersburg MD, 20899. [Link]
- H. O. Kalinowski, S. Berger, S. Braun, Carbon-13 NMR Spectroscopy, Wiley, 1988. (General reference for ^{13}C NMR principles). [Link]
- R. M. Silverstein, F. X. Webster, D. J. Kiemle, D. L. Bryce, Spectrometric Identification of Organic Compounds, 8th Edition, Wiley, 2014. (General reference for spectroscopic methods). [Link]
- PubChem, "3-(3-Fluorophenyl)cyclobutanone," National Center for Biotechnology Information. [Link]
- Liskon Biological, "Quality Control and Analytical Methods of Cyclobutanone," 2025. [Link]
- A. De Meijere, S. I. Kozhushkov, A. F. Khlebnikov, "The Chemistry of Bicyclopropylidene," Chemical Reviews, 2003, 103, 1485-1537. (While not directly on cyclobutanones, this review discusses strained ring chemistry). [Link]
- Organic Chemistry Portal, "Cyclobutanone synthesis,". [Link]
- P. S. J. Kaib, L. Schlemper, E. M. D. Allouche, S. Z. Gonzalez, B. List, "Extremely Active Organocatalysts for the Asymmetric Transfer Hydrogenation of β-Ynones," Angewandte Chemie International Edition, 2016, 55, 13200-13203. (Example of fluorophenyl ketone use). [Link]
- S. H. Gellman, "Foldamers: A Manifesto," Accounts of Chemical Research, 1998, 31, 173-180. (General context for molecular design). [Link]

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Sources

- 1. guidechem.com [guidechem.com]
- 2. researchgate.net [researchgate.net]
- 3. Cyclobutanone synthesis [organic-chemistry.org]
- 4. Fluorinated Pharmaceutical and Pesticide Photolysis: Investigating Reactivity and Identifying Fluorinated Products by Combining Computational Chemistry,19F NMR, and Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. orgchemboulder.com [orgchemboulder.com]
- 7. chem.pg.edu.pl [chem.pg.edu.pl]
- 8. journals.co.za [journals.co.za]

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